

# 1-(3-Amino-4-bromophenyl)ethanone molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(3-Amino-4-bromophenyl)ethanone

Cat. No.: B1349132

[Get Quote](#)

## An In-depth Technical Guide to 1-(3-Amino-4-bromophenyl)ethanone

This guide provides essential technical data for researchers, scientists, and drug development professionals working with **1-(3-Amino-4-bromophenyl)ethanone**. The information is presented to facilitate easy access and comparison for laboratory and development applications.

## Chemical Identity and Properties

**1-(3-Amino-4-bromophenyl)ethanone**, also known as 3'-Amino-4'-bromoacetophenone or 5-Acetyl-2-bromoaniline, is a chemical compound utilized in various organic synthesis applications.<sup>[1]</sup> It serves as a key intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

## Quantitative Data Summary

The fundamental molecular properties of **1-(3-Amino-4-bromophenyl)ethanone** are summarized in the table below for quick reference.

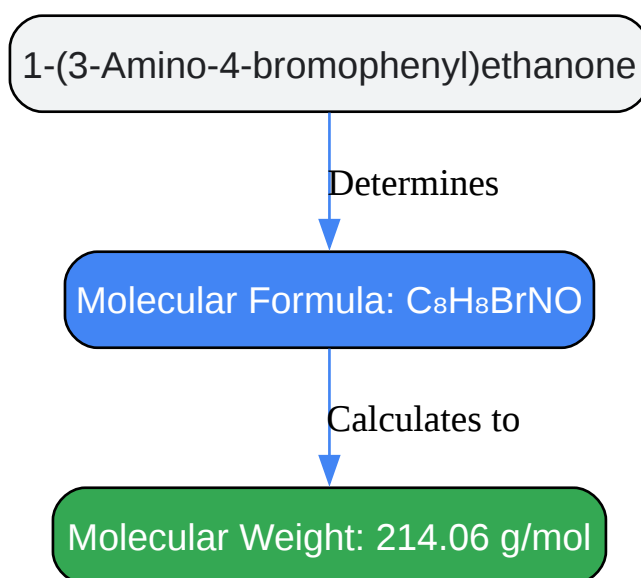
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	214.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	37148-51-9	<a href="#">[1]</a>
Melting Point	114-118 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Form	Solid	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **1-(3-Amino-4-bromophenyl)ethanone** are typically specific to the reaction being performed. Standard laboratory procedures for handling solid chemical reagents should be followed. For specific applications, researchers should consult peer-reviewed literature and established chemical synthesis databases. The methodologies often involve reactions such as the bromination of an aminophenyl ethanone derivative, followed by purification techniques like recrystallization to achieve the desired purity.

## Logical Relationships

The relationship between the compound's name and its core properties can be visualized as a direct hierarchy. The systematic name defines the structure, from which the molecular formula is derived, and subsequently, the molecular weight is calculated.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3 -Amino-4 -bromoacetophenone 97 37148-51-9 [sigmaaldrich.com]
- 2. 1-(3-Amino-4-bromophenyl)ethanone [myskinrecipes.com]
- To cite this document: BenchChem. [1-(3-Amino-4-bromophenyl)ethanone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1349132#1-3-amino-4-bromophenyl-ethanone-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1349132#1-3-amino-4-bromophenyl-ethanone-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)